

N-Cyclohexylhydroxylamine: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Cyclohexylhydroxylamine**

Cat. No.: **B1199206**

[Get Quote](#)

CAS Number: 2211-64-5

This in-depth technical guide provides a comprehensive overview of **N-Cyclohexylhydroxylamine**, a versatile chemical intermediate. The information is tailored for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and visual representations of its synthesis.

Core Chemical Data

N-Cyclohexylhydroxylamine is a valuable reagent in organic synthesis, finding applications in the preparation of various biologically active molecules. A summary of its key quantitative properties is presented below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ NO	
Molecular Weight	115.17 g/mol	
CAS Number	2211-64-5	
Melting Point	139-140 °C	
Boiling Point	215.49 °C (estimated)	[1]
Flash Point	97.9 °C	[1]
Density	0.9837 g/cm ³ (estimated)	[1]
Vapor Pressure	0.0578 mmHg at 25°C	[1]
Refractive Index	1.4690 (estimated)	[1]
EC Number	218-650-0	
PubChem CID	72935	[2]

Synthesis of N-Cyclohexylhydroxylamine

A common and effective method for the laboratory-scale synthesis of **N-Cyclohexylhydroxylamine** is the reduction of nitrocyclohexane using zinc dust in the presence of ammonium chloride. This method provides good yields under relatively mild conditions.

Experimental Protocol: Reduction of Nitrocyclohexane

This protocol is adapted from established methods for the reduction of nitroalkanes to hydroxylamines.[\[3\]](#)

Materials:

- Nitrocyclohexane
- Zinc dust (<10 µm, activated)

- Ammonium chloride (NH₄Cl)
- Ethanol
- Water
- Diethyl ether (or other suitable extraction solvent)
- Anhydrous magnesium sulfate (or sodium sulfate)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus (magnetic stirrer and stir bar)
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Filtration apparatus (Buchner funnel and filter paper)

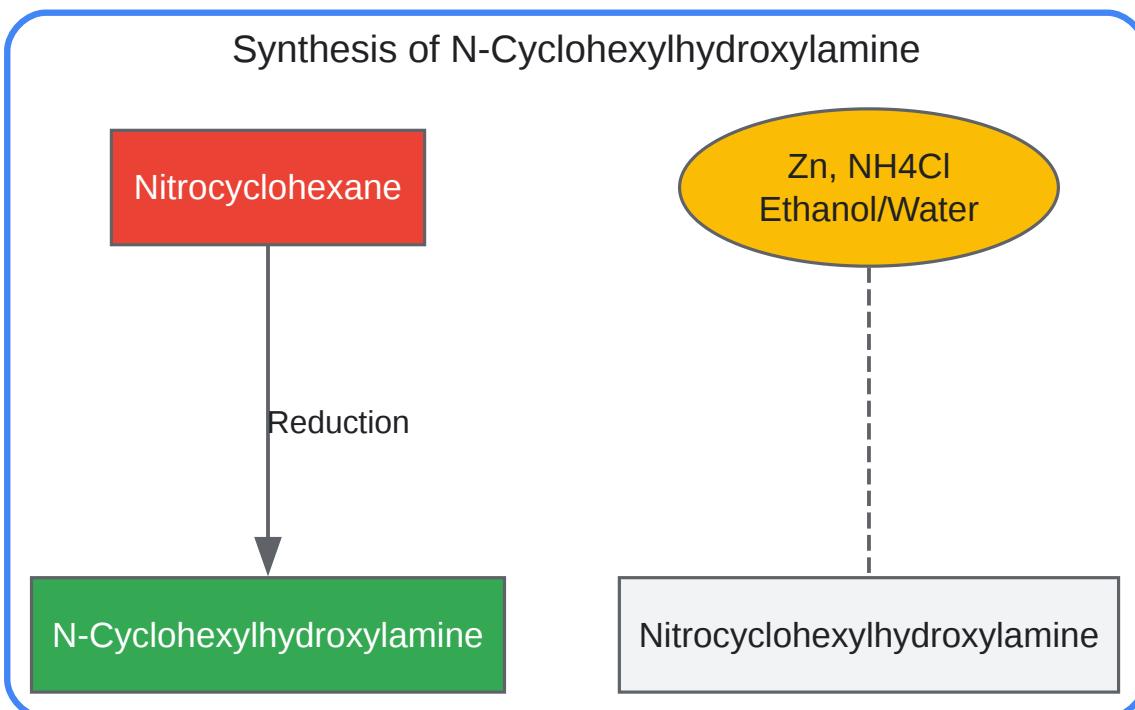
Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, dissolve nitrocyclohexane in a mixture of ethanol and water.
- Addition of Reagents: To the stirred solution, add ammonium chloride.
- Zinc Addition: Gradually add activated zinc dust to the reaction mixture. The addition should be portion-wise to control the exothermic reaction.
- Reaction Monitoring: After the addition of zinc is complete, continue stirring the mixture at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- Work-up: Upon completion of the reaction, filter the mixture through a pad of celite to remove unreacted zinc and zinc oxide.
- Extraction: Transfer the filtrate to a separatory funnel and extract the aqueous layer with diethyl ether (3x).
- Drying and Concentration: Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude **N-Cyclohexylhydroxylamine** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexane/ethyl acetate) to yield the pure product as a white crystalline solid.

Synthesis Pathway Diagram

The following diagram illustrates the synthesis of **N-Cyclohexylhydroxylamine** from nitrocyclohexane.



[Click to download full resolution via product page](#)

A diagram of the reduction of nitrocyclohexane.

Applications in Research and Development

N-Cyclohexylhydroxylamine serves as a crucial building block in the synthesis of more complex molecules. It is a reactant for:

- Aldehyde-catalyzed intermolecular hydroamination.
- Condensation reactions.
- Preparation of cyclin-dependent kinase inhibitors with potential as antitumor agents.
- Synthesis of hydroxyurea derivatives that act as small molecule bradykinin B1 receptor antagonists.

This technical guide provides foundational information for researchers working with **N-Cyclohexylhydroxylamine**. For further details on specific applications and advanced synthetic methodologies, consulting the primary literature is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis of N,O-Diacetylated N-Arylhydroxylamines by Reduction of nitroaromatics with Zinc and Acetic Anhydride† - Journal of Chemical Research, Synopses (RSC Publishing) [pubs.rsc.org]
- 2. Amine synthesis by nitro compound reduction [organic-chemistry.org]
- 3. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [N-Cyclohexylhydroxylamine: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199206#what-is-the-cas-number-for-n-cyclohexylhydroxylamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com